

Personal protective equipment for handling 25R-Inokosterone

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Compound of Interest

Compound Name: 25R-Inokosterone

Cat. No.: B10818232

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Essential Safety and Handling Guide for 25R-Inokosterone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **25R-Inokosterone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

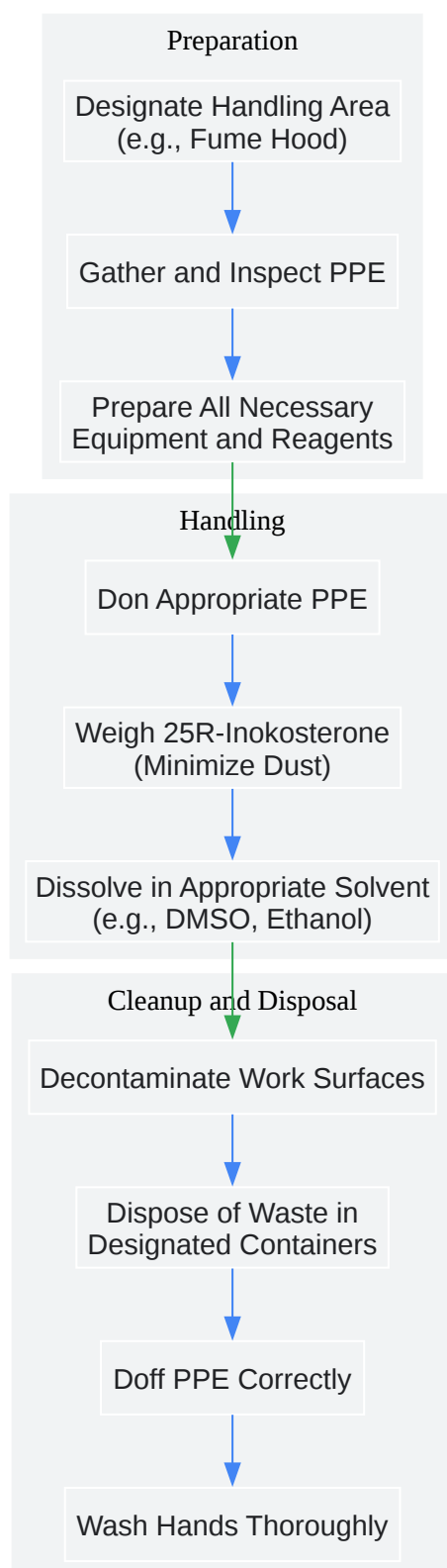
While a specific Safety Data Sheet (SDS) for **25R-Inokosterone** is not readily available, data from its stereoisomer, 25S-Inokosterone, indicates that the compound should be handled with care in a well-ventilated area to avoid dust formation and contact with skin and eyes.^[1] The following table summarizes the recommended PPE.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **25R-Inokosterone**

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected for integrity before use. Wash and dry hands thoroughly after handling. ^[1]
Eyes	Safety goggles with side-shields	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against dust particles and splashes. ^[1]
Body	Laboratory coat or impervious clothing	A flame-resistant lab coat should be worn. For larger quantities or when there is a risk of significant dust generation, a chemical-resistant suit may be necessary. ^{[1][2]}
Respiratory	Full-face respirator	To be used if exposure limits are exceeded, if irritation is experienced, or when handling large quantities of the powder. ^[1] Ensure proper fit and use the appropriate cartridges for organic vapors and particulates.

Safe Handling and Operational Workflow

Adherence to proper handling procedures is critical to minimize the risk of exposure. The following workflow outlines the key steps for safely handling **25R-Inokosterone**.





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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. osha.oregon.gov [osha.oregon.gov]
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